

In-Depth Technical Guide to the Physicochemical Properties of 3-Keto Fusidic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Keto fusidic acid

Cat. No.: B1141141

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Keto fusidic acid**, a significant metabolite of the antibiotic fusidic acid. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and antibiotic research.

Chemical Identity and Structure

3-Keto fusidic acid, also known as 3-Oxofusidic acid, is a steroid-like compound and a primary metabolite of fusidic acid.^[1] It is classified as an oxosteroid, characterized by the presence of a ketone group at the C-3 position of the steroid skeleton, which distinguishes it from its parent compound, fusidic acid, where a hydroxyl group is present at this position.^[1]

Identifier	Value
IUPAC Name	(2Z)-2-[(4S,5S,8S,9S,10S,11R,13R,14S,16S)-16-(acetyloxy)-11-hydroxy-4,8,10,14-tetramethyl-3-oxo-1,2,4,5,6,7,9,11,12,13,15,16-dodecahydrocyclopenta[a]phenanthren-17-ylidene]-6-methylhept-5-enoic acid
Synonyms	3-keto FA, 3-Oxofusidic Acid, 3-Didehydrofusidic acid, Fusidic Acid EP Impurity G[2][3]
CAS Number	4680-37-9[2][4]
Molecular Formula	C ₃₁ H ₄₆ O ₆ [2][4]
Molecular Weight	514.69 g/mol [1][4]
SMILES	<chem>C[C@H]1[C@@H]2CC[C@@]3(C)--INVALID-LINK--C[C@H]4\C(=C(/CCC=C(C)C)\C(=O)O)--INVALID-LINK--OC(=O)C">C@@H[C@@]2(C)CCC1=O</chem> [4][5]
InChI	InChI=1S/C31H46O6/c1-17(2)9-8-10-20(28(35)36)26-22-15-24(34)27-29(5)13-12-23(33)18(3)21(29)11-14-30(27,6)31(22,7)16-25(26)37-19(4)32/h9,18,21-22,24-25,27,34H,8,10-16H2,1-7H3,(H,35,36)/b26-20-/t18-,21-,22-,24+,25-,27-,29-,30-,31-/m0/s1[5]

Physicochemical Properties

The physicochemical properties of **3-Keto fusidic acid** are crucial for its biological activity, formulation, and pharmacokinetic profile.

Property	Value/Description
Melting Point	>185 °C (decomposes)
Solubility	Limited aqueous solubility. Slightly soluble in chloroform and methanol.[2] For in vitro assays, it is recommended to dissolve in dimethyl sulfoxide (DMSO) or ethanol.[1]
pKa (estimated)	4.2 (for the carboxylic acid group)[1]
Appearance	White to off-white solid
Stability	Degrades at temperatures above 40°C. It is recommended to store the lyophilized powder at -20°C.[1]

Spectral Data

Spectroscopic data is essential for the structural elucidation and confirmation of **3-Keto fusidic acid**.

Spectroscopic Technique	Key Findings
^{13}C NMR	A characteristic low-field carbon signal is observed at approximately δC 216.4 ppm, which is indicative of the ketone functional group at the C-3 position. [1] [6]
^1H NMR & 2D NMR	^1H - ^1H COSY correlations reveal a spin system of $\text{CH}_3(28)$ - $\text{CH}(4)$ - $\text{CH}(5)$ - $\text{CH}(6)$ - $\text{CH}(7)$. This differs from fusidic acid, which also includes a $\text{CH}_2(1)$ - $\text{CH}_2(2)$ - $\text{CH}(3)$ spin system, confirming the modification at the C-3 position. HMBC correlations between H-28, H-5, H-4, and H-2 to the ketone carbon signal at δC 216.4 provide definitive confirmation of the ketone group's location. [1] [6]
Mass Spectrometry	The accurate mass is 514.3294 g/mol [1] High-resolution mass spectrometry (HRMS) can be used to confirm the molecular formula.
Infrared (IR) Spectroscopy	The IR spectrum is expected to show a strong absorption band characteristic of a ketone $\text{C}=\text{O}$ stretch, in addition to the characteristic absorptions for the carboxylic acid and other functional groups present in the molecule.

Experimental Protocols

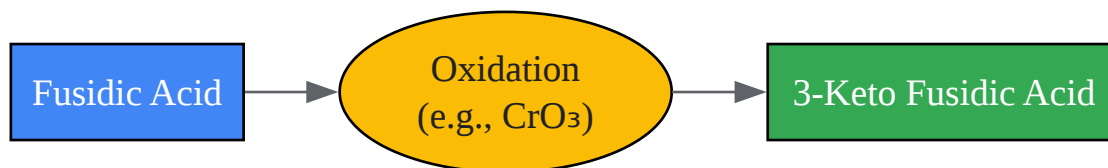
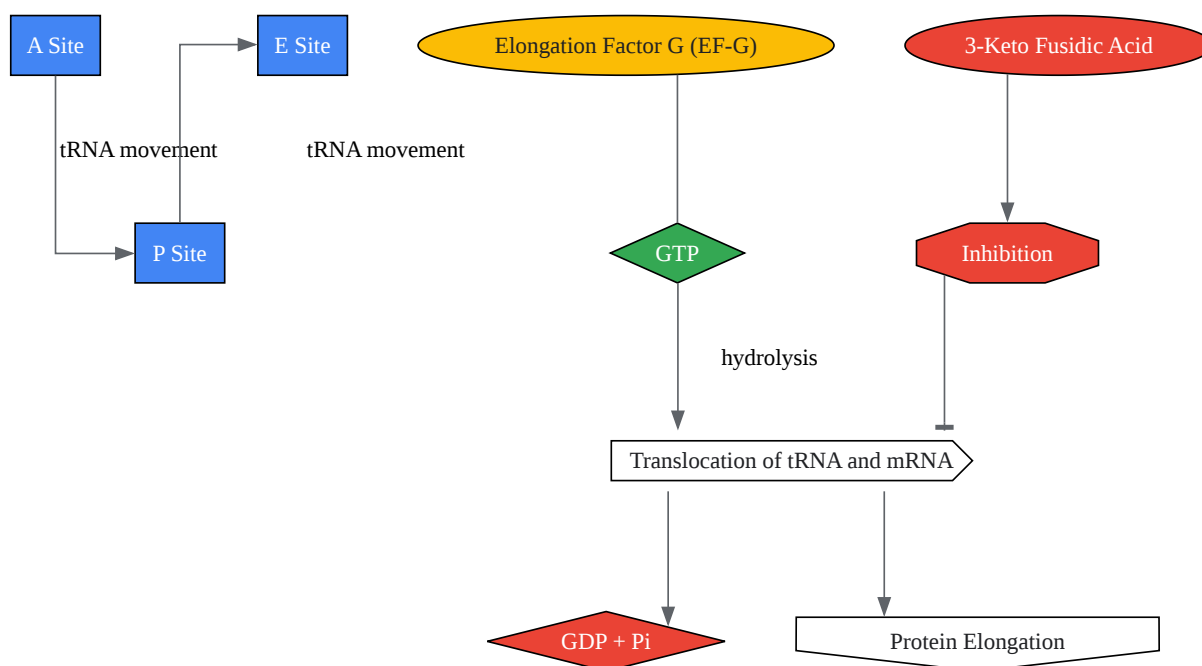
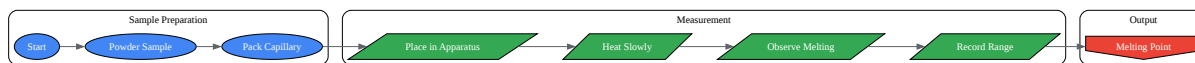
The following are generalized experimental protocols for determining the key physicochemical properties of **3-Keto fusidic acid**. These should be adapted and optimized for specific laboratory conditions.

Melting Point Determination

The melting point can be determined using a standard capillary melting point apparatus.[\[7\]](#)[\[8\]](#)

Methodology:

- A small amount of finely powdered **3-Keto fusidic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance first begins to melt and the temperature at which it is completely molten are recorded as the melting range. Due to decomposition, the observation of charring should be noted.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Keto fusidic acid | 4680-37-9 | Benchchem [benchchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Fusidic Acid EP Impurity G (3-Keto Fusidic Acid) - CAS - 4680-37-9 | Axios Research [axios-research.com]
- 4. 3-Keto fusidic acid | 4680-37-9 | FK24774 | Biosynth [biosynth.com]
- 5. 3-Keto Fusidic Acid | TRC-K188980-10MG | LGC Standards [lgcstandards.com]
- 6. Three new fusidic acid derivatives and their antibacterial activity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. chem.ucalgary.ca [chem.ucalgary.ca]
- 8. davjalandhar.com [davjalandhar.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of 3-Keto Fusidic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141141#physicochemical-properties-of-3-keto-fusidic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com